

Beyond the Formula: Structural Elucidation and Pharmaceutical Utility of C₁₀H₁₄N₂O₂S

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Compound of Interest

Compound Name: 6-(Cyclopropylsulfonyl)-2-methylpyridin-3-amine

CAS No.: 1147558-17-5

Cat. No.: B11889840

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Executive Summary: The Chemical Space of C₁₀H₁₄N₂O₂S

Target Audience: Medicinal Chemists, Analytical Scientists, and Process Engineers.

The molecular formula C₁₀H₁₄N₂O₂S (MW: 226.30 g/mol) represents a critical chemical space in drug discovery, most notably occupied by 1-(Benzenesulfonyl)piperazine. While often encountered as a synthetic intermediate or a fragment in Fragment-Based Drug Discovery (FBDD), this formula also encompasses distinct structural isomers like

-Allyl-

-toluenesulfonylhydrazide, a reagent in radical chemistry.

For the drug development professional, C₁₀H₁₄N₂O₂S is not merely a set of atoms but a "privileged scaffold." The arylsulfonyl piperazine moiety is a pharmacophore frequently embedded in serotonin receptor antagonists (5-HT₆), chemokine receptor blockers, and enzyme inhibitors.

This guide provides a technical deep-dive into the structural identification, synthesis, and medicinal utility of this entity, distinguishing the medicinal scaffold from the synthetic reagent.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7]

Before engaging in synthesis or bioassay, the physicochemical baseline must be established to predict solubility and metabolic stability.

Quantitative Data Summary

Property	Value	Context
Molecular Formula	C ₁₀ H ₁₄ N ₂ O ₂ S	
Molecular Weight	226.30 g/mol	Monoisotopic Mass: 226.0776 Da
Exact Mass	226.0776	Critical for HRMS validation
Degrees of Unsaturation	4	1 Benzene Ring (4) or Ring + Double Bonds
LogP (Predicted)	~1.1 - 1.7	Moderate lipophilicity; CNS penetrant potential
Topological Polar Surface Area	~58 Å ²	Good oral bioavailability (<140 Å ²)
Key Isomer 1	1-(Benzenesulfonyl)piperazine	Medicinal Scaffold (CAS: 14172-55-5)
Key Isomer 2	-Allyl- -toluenesulfonylhydrazide	Synthetic Reagent

Structural Isomerism: The "Identity Crisis"

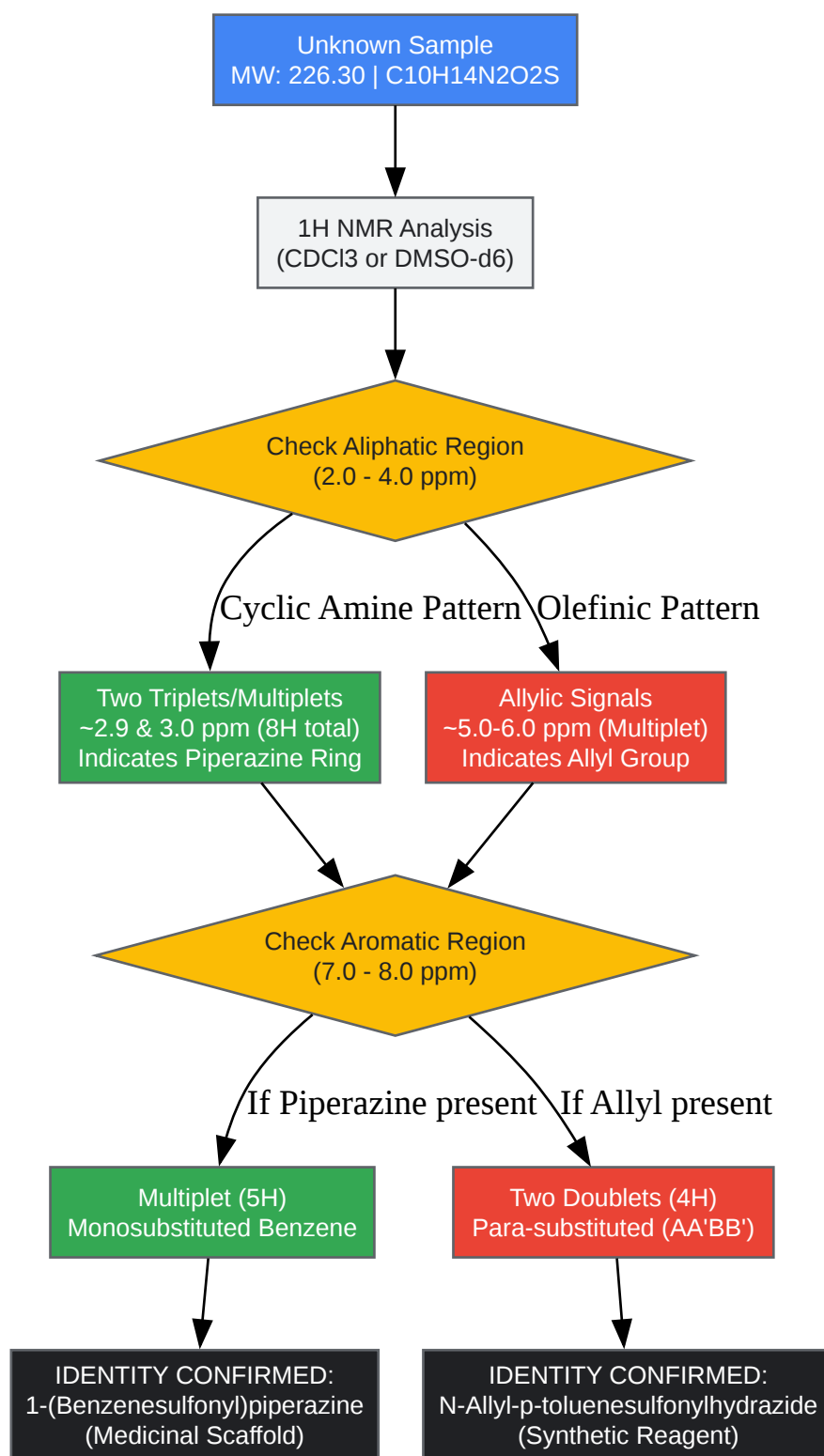
In a blind screening context (e.g., metabolite identification), distinguishing isomers is critical. The two dominant isomers differ fundamentally in topology:

- 1-(Benzenesulfonyl)piperazine: A cyclic amine (piperazine) sulfonylated at one nitrogen. The ring accounts for the degrees of unsaturation alongside the benzene.
- -Allyl-
 - toluenesulfonylhydrazide: An acyclic hydrazine chain attached to a toluene ring, containing an allyl alkene group.

Structural Elucidation & Analytical Logic

Diagnostic Decision Tree

The following Graphviz diagram outlines the logic flow for distinguishing the medicinal scaffold from synthetic byproducts using NMR and MS.



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Figure 1: Analytical decision matrix for distinguishing the primary pharmaceutical isomer from synthetic reagents.

Mass Spectrometry Fragmentation (ESI-MS/MS)

- 1-(Benzenesulfonyl)piperazine:
 - Precursor: $[M+H]^+ = 227.08$ ^{[1][2]}
 - Major Fragment: m/z 141 (PhSO_2^+) – Characteristic sulfonyl cleavage.
 - Minor Fragment: m/z 85 (Piperazine ring fragment).
- Isotopic Pattern: Look for the ^{34}S isotope peak at $[M+2]$ with ~4.4% relative abundance. This confirms the presence of Sulfur, ruling out artifacts like Solriamfetol ($\text{C}_{10}\text{H}_{14}\text{N}_2\text{O}_2$).

Medicinal Utility: The Piperazine Sulfonamide Scaffold

The 1-(Benzenesulfonyl)piperazine moiety is not just a random chemical; it is a privileged structure in GPCR medicinal chemistry.

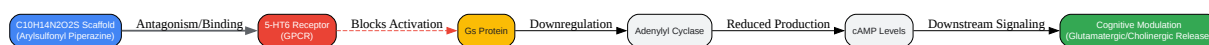
Mechanism of Action Relevance

Researchers utilize this scaffold to target:

- 5-HT₆ Receptors: Arylsulfonyl piperazines are classic antagonists used to study cognitive enhancement in Alzheimer's models. The sulfonyl group provides a rigid linker that orients the basic piperazine nitrogen (protonated at physiological pH) to interact with Aspartate residues in the receptor binding pocket.
- Chemokine Receptors (CCR): Modifications on the benzene ring allow for tuning selectivity against CCR antagonists.

Biological Pathway Integration

The following diagram illustrates how this scaffold integrates into the serotonin signaling blockade.



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Figure 2: Pharmacological intervention of the arylsulfonyl piperazine scaffold in 5-HT6 signaling pathways.

Experimental Protocol: Synthesis of 1-(Benzenesulfonyl)piperazine

For researchers requiring this standard for metabolic studies or library synthesis, the following protocol ensures high purity and yield.

Reaction Scheme

Reagents: Piperazine (anhydrous), Benzenesulfonyl chloride, Dichloromethane (DCM), Triethylamine (TEA). Mechanism: Nucleophilic attack of the secondary amine on the sulfonyl sulfur, followed by elimination of chloride.

Step-by-Step Methodology

- Preparation:
 - Dissolve Piperazine (4.0 eq, excess is crucial to prevent bis-sulfonylation) in anhydrous DCM (10 mL/g).
 - Cool the solution to 0°C in an ice bath.
 - Add Triethylamine (1.2 eq) as a proton scavenger.
- Addition:
 - Dissolve Benzenesulfonyl chloride (1.0 eq) in a small volume of DCM.
 - Add dropwise to the piperazine solution over 30 minutes. Note: Slow addition favors mono-substitution.

- Reaction & Workup:
 - Allow to warm to Room Temperature (RT) and stir for 4 hours. Monitor by TLC (System: 10% MeOH in DCM).
 - Wash 1: Water (removes TEA salts and excess piperazine).
 - Wash 2: Brine.
 - Drying: Dry organic layer over anhydrous Na_2SO_4 .
- Purification (Critical Step):
 - Evaporate solvent.
 - If bis-sulfonylated byproduct is present (higher R_f), recrystallize from Ethanol/Water.
 - Yield Expectation: 85-90%.
- Validation:
 - Run HPLC. Peak purity should be >98% at 254 nm.

References

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Sources

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- 2. PubChemLite - 884-49-1 (C₁₀H₁₄N₂O₂S) [pubchemlite.lcsb.uni.lu]
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